

2-Acetamidoacetyl Chloride: Technical Profile and Application Guide

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Compound of Interest

| | |
|----------------|----------------------------|
| Compound Name: | 2-Acetamidoacetyl chloride |
| CAS No.: | 72952-59-1 |
| Cat. No.: | B3152175 |

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Executive Summary

2-Acetamidoacetyl chloride (also known as N-acetylglycyl chloride) is a reactive acyl chloride derivative of N-acetylglycine. It serves as a critical electrophilic intermediate in organic synthesis, particularly in the introduction of the acetamidoacetyl (

) moiety into peptides and heterocyclic scaffolds.

While often generated in situ due to its sensitivity to moisture and tendency to cyclize into 2-methyl-5-oxazolone (azlactone), the isolated compound (CAS 72952-59-1) allows for precise stoichiometric control in nucleophilic acyl substitutions. This guide details the structural properties, synthesis protocols, and mechanistic considerations required to utilize this reagent effectively in drug development workflows.

Chemical Identity & Properties

Identification

| Parameter | Detail |
|-------------------|---|
| Chemical Name | 2-Acetamidoacetyl chloride |
| Synonyms | N-Acetylglycyl chloride; Acetylaminoacetyl chloride |
| CAS Number | 72952-59-1 |
| Molecular Formula | |
| Molecular Weight | 135.55 g/mol |
| SMILES | <chem>CC(=O)NCC(=O)Cl</chem> |

Structural Analysis

The molecule features two carbonyl centers: an amide carbonyl (stable) and an acyl chloride carbonyl (highly reactive). The proximity of the amide oxygen to the acyl chloride carbon creates a predisposition for intramolecular cyclization, a key stability challenge (see Section 4).

Synthesis & Generation Protocol

Objective: Synthesize **2-acetamidoacetyl chloride** from N-acetylglycine with high purity for immediate downstream coupling.

Reagents & Equipment

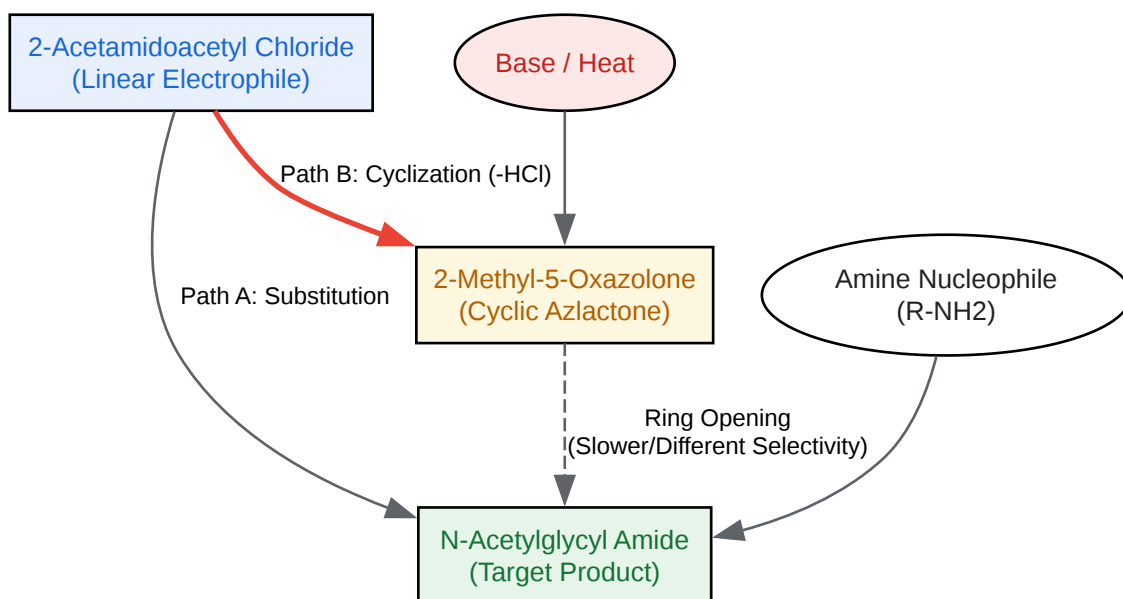
- Precursor: N-Acetylglycine (CAS 543-24-8), dry.
- Reagent: Thionyl Chloride (), freshly distilled or high-purity grade.
- Solvent: Thionyl chloride (neat) or dry Dichloromethane (DCM).
- Atmosphere: Dry Nitrogen () or Argon.

Step-by-Step Protocol

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser topped with a drying tube or inert gas line.
- Addition: Charge the flask with N-Acetylglycine (1.0 eq).
- Chlorination: Add Thionyl Chloride (3.0 – 5.0 eq) dropwise at . The excess acts as the solvent.
 - Note: Catalytic DMF (1-2 drops) may accelerate the reaction but can complicate purification if the product is to be isolated.
- Reaction: Allow the mixture to warm to room temperature. Stir for 2–4 hours.
 - Observation: The suspension should become a clear solution as the carboxylic acid converts to the acid chloride. Evolution of and gas will be observed.
- Isolation:
 - Remove excess under reduced pressure (rotary evaporator) at .
 - Add dry toluene and re-evaporate (azeotropic removal of residual).
 - Result: The residue is the crude **2-acetamidoacetyl chloride**, typically a pale yellow solid or viscous oil.

activated intermediates, they can racemize (if chiral centers were present) or react differently than the linear chloride.

Mechanistic Pathway Diagram



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Figure 2: Competing reaction pathways. Path A represents direct coupling; Path B represents cyclization to the oxazolone species.

Applications in Drug Development[3][4]

Peptide Synthesis (N-Capping)

2-Acetamidoacetyl chloride is an efficient reagent for "capping" the N-terminus of peptide chains during solid-phase synthesis. Unlike acetic anhydride, which only adds an acetyl group, this reagent adds an entire acetyl-glycine unit, extending the peptide backbone while blocking the N-terminus.

Heterocyclic Synthesis

The compound is a precursor for various heterocycles.

- Oxazolones: Controlled cyclization yields 2-methyl-5-oxazolone, a scaffold for amino acid synthesis.

- Thiazoles: Reaction with thioamides can yield thiazole derivatives via Hantzsch thiazole synthesis pathways.

Bio-orthogonal Labeling

Derivatives of this chloride (e.g., where the acetyl group is replaced or modified with an azide, as in 2-azidoacetyl chloride) are used to introduce "click" chemistry handles. However, the specific **2-acetamidoacetyl chloride** is used when a non-reactive, stable acetamido linker is required.

Handling & Safety Protocols

Hazard Classification: Corrosive, Lachrymator, Moisture Sensitive.

- Engineering Controls: Always handle inside a fume hood. The hydrolysis releases HCl gas, which is corrosive to respiratory tissues and metal equipment.
- PPE: Wear chemical-resistant gloves (Nitrile or Neoprene), safety goggles, and a lab coat.
- Quenching: Never add water directly to the bulk chemical. Quench excess reagent by adding it dropwise to a large volume of ice-water or dilute sodium bicarbonate solution.
- Storage: Store in a tightly sealed container under inert atmosphere (Nitrogen/Argon) at
. Decomposition is indicated by the formation of white solids (N-acetylglycine) and increased pressure (HCl gas).

References

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Sources

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